

Recommended Dose and Key Supporting Data

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Compound Focus: Epitinib

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The RP2D of 160 mg QD was established through a Phase Ib, open-label, multicenter study. The table below summarizes the core findings from the dose-expansion phase of this trial, which directly compared the 160 mg dose with a lower 120 mg dose [1] [2].

Dose Group	Recommended Phase 2 Dose (RP2D)	Objective Response Rate (ORR)	Median Progression-Free Survival (PFS)	Median Duration of Response (DOR)
160 mg QD	Yes [1] [2]	40.5% (95% CI: 25.6%-56.7%) [1]	7.40 months (95% CI: 5.50-10.00) [1]	9.10 months (95% CI: 6.50-12.00) [1]
120 mg QD	No	53.6% (95% CI: 33.9%-72.5%) [1]	7.40 months (95% CI: 5.40-9.20) [1]	7.40 months (95% CI: 3.70-7.40) [1]

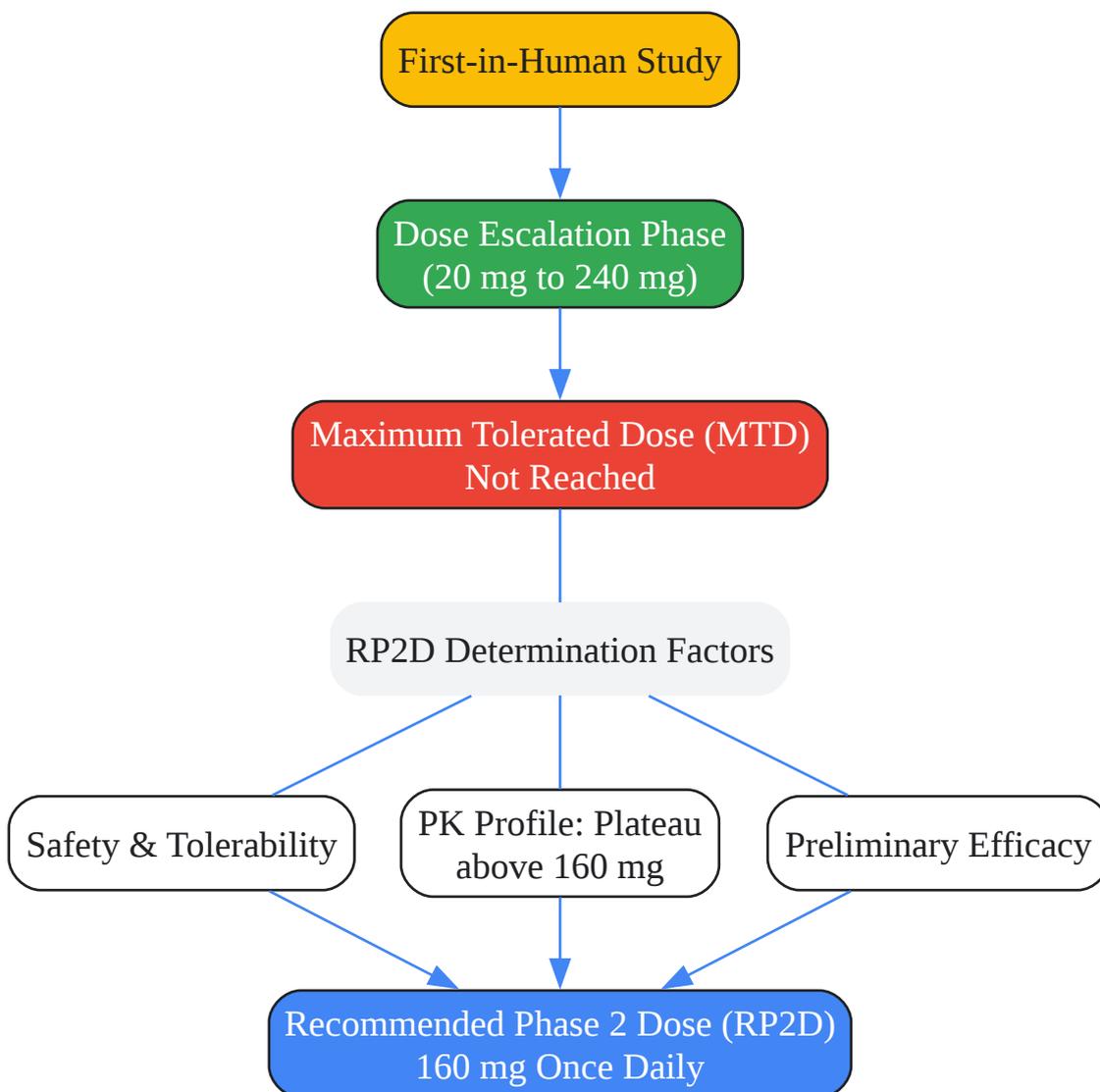
Rationale for Dose Selection and Experimental Protocol

The selection of 160 mg QD as the RP2D was based on a comprehensive analysis of the first-in-human study, which encompassed safety, pharmacokinetics (PK), and preliminary efficacy.

- Study Design:** The trial followed a classic 3+3 dose escalation design [3] [4]. It enrolled patients with advanced solid tumors in the initial phase, and then specifically recruited patients with EGFR-mutant advanced NSCLC with brain metastases for the expansion phase [1] [2].

- **Dose Escalation and MTD:** The study tested seven dose levels from 20 mg up to 240 mg. No dose-limiting toxicities (DLTs) were observed, and the maximum tolerated dose (MTD) was not reached even at 240 mg [3] [4].
- **Pharmacokinetic (PK) Data:** Drug exposure increased proportionally with the dose up to 160 mg and then plateaued at higher doses. This PK profile was a key factor in determining the RP2D, as it suggested that doses beyond 160 mg would not provide additional systemic exposure [3] [4].
- **Integrated Decision:** The RP2D of 160 mg was selected by integrating the favorable safety profile, the plateau in drug exposure above 160 mg, and the promising preliminary anti-tumor activity observed at this dose level [2] [4].

The following diagram illustrates this dose-finding process and the key factors leading to the RP2D.



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Safety and Tolerability Profile

The safety profile of **epitinib** was found to be consistent with that of other EGFR tyrosine kinase inhibitors. The table below details the treatment-related adverse events (TRAEs) reported in the Phase Ib dose-expansion study [1].

Safety Parameter	160 mg QD Group (n=42)	120 mg QD Group (n=30)
Patients with Grade ≥ 3 TRAEs	21 (50.0%) [1]	13 (43.3%) [1]
Most Common TRAEs (All Grades)	Skin rash, diarrhea, elevated AST/ALT, hyperbilirubinemia [1] [3]	Skin rash, diarrhea, elevated AST/ALT, hyperbilirubinemia [1]

Preliminary Clinical Efficacy

Epitinib demonstrated promising clinical efficacy, particularly in patients with brain metastases who had not received prior EGFR TKI treatment (TKI-naïve) [2] [4].

- In the initial dose-escalation phase, a TKI-naïve patient in the 80 mg cohort achieved a partial response with a duration exceeding 36 months [3] [4].
- In the dose-expansion phase, treatment with 160 mg QD showed clinical efficacy in shrinking both intracranial (brain) and extracranial lesions [2] [5].

The data from these clinical studies solidly supports 160 mg QD as the recommended Phase 2 dose of **epitinib**, establishing a favorable balance between efficacy and tolerability for continued investigation.

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